

Application Notes and Protocols for Intraperitoneal Injection of Fexaramine

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Compound of Interest

Compound Name: NR1H4 activator 1

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Introduction

Fexaramine is a potent and selective non-steroidal agonist for the Farnesoid X Receptor (FXR), a nuclear receptor that plays a critical role in regulating bile acid, lipid, and glucose metabolism. [1][2] Due to its pharmacological effects, fexaramine is a valuable tool for investigating metabolic diseases. While oral administration of fexaramine has been shown to have intestine-restricted effects, intraperitoneal (IP) injection leads to systemic distribution and activation of FXR in various tissues, including the liver, kidney, and intestine.[3] This document provides detailed protocols for the intraperitoneal administration of fexaramine in mice, along with information on its mechanism of action and a typical experimental workflow.

Data Presentation

Table 1: Fexaramine Intraperitoneal Injection Parameters

Parameter	Value	Reference
Animal Model	Mice (e.g., C57BL/6J)	[3]
Dosage	100 mg/kg body weight	[3]
Route of Administration	Intraperitoneal (IP) Injection	
Frequency of Injection	Daily	
Duration of Treatment	3 to 5 days for gene expression studies; 5 weeks for metabolic studies	

Experimental Protocols

Preparation of Fexaramine for Intraperitoneal Injection

Fexaramine is known to be highly insoluble in aqueous solutions. Therefore, a suitable vehicle is required for its dissolution and administration. The following protocol is a recommended method for preparing fexaramine for in vivo studies.

Materials:

- Fexaramine powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Sterile Saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Vehicle Preparation:** Prepare the vehicle solution by mixing the components in the following volumetric ratio:
 - 5% DMSO
 - 40% PEG300
 - 5% Tween-80
 - 50% Saline
- **Fexaramine Dissolution:** a. Weigh the required amount of fexaramine based on the desired concentration and the total volume to be prepared. For a 100 mg/kg dose in a mouse with an injection volume of 100 μ L, a concentration of 20 mg/mL would be suitable for a 20g mouse. b. Add the fexaramine powder to a sterile microcentrifuge tube. c. Add the DMSO component of the vehicle first and vortex thoroughly to dissolve the fexaramine. d. Sequentially add the PEG300, Tween-80, and Saline, vortexing after each addition to ensure a homogenous suspension. e. If the solution is not clear, sonication may be used to aid dissolution.
- **Final Preparation:** The final solution should be a clear, homogenous solution or a fine suspension. It is recommended to prepare the working solution fresh on the day of use.

Intraperitoneal Injection Procedure in Mice

This protocol outlines the standard procedure for administering fexaramine via intraperitoneal injection in mice.

Materials:

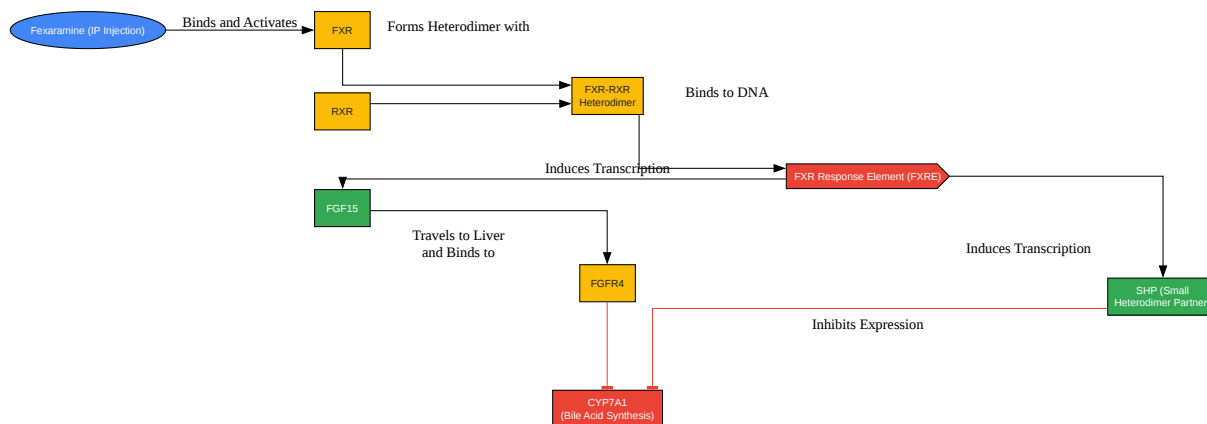
- Prepared fexaramine solution
- Sterile syringes (1 mL)
- Sterile needles (25-27 gauge)
- 70% ethanol wipes

- Animal scale

Procedure:

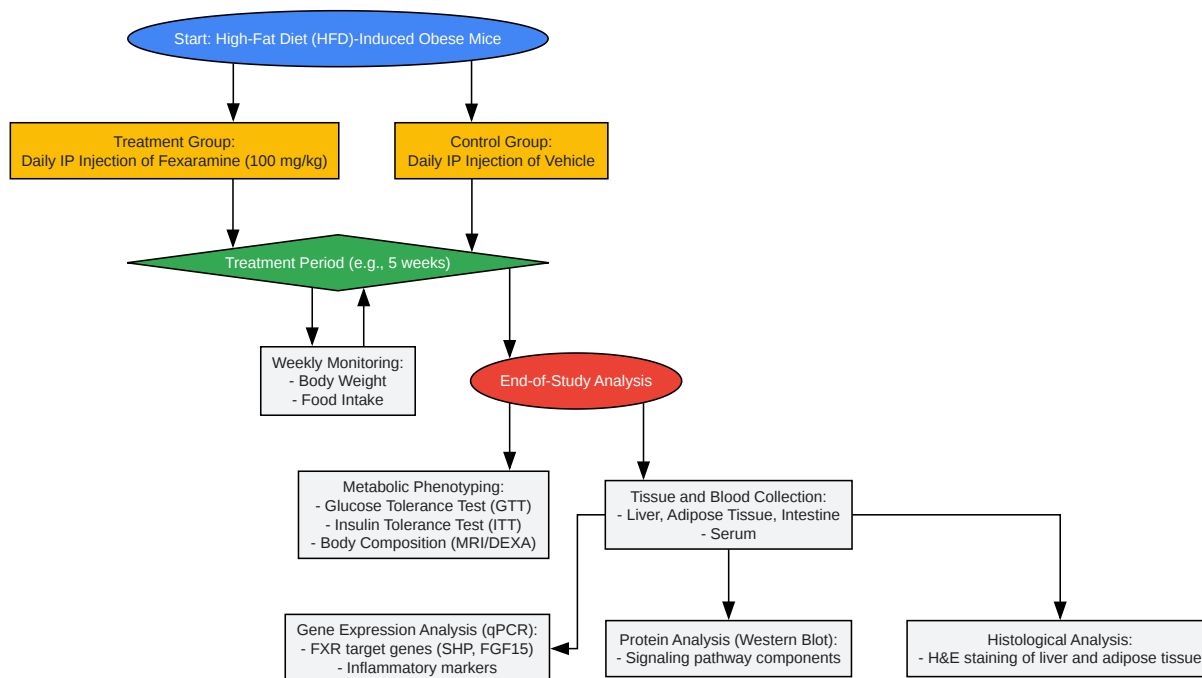
- Animal Preparation: a. Weigh the mouse to accurately calculate the injection volume based on its body weight and the desired dosage (100 mg/kg). b. Gently restrain the mouse, ensuring a firm but not restrictive grip. The scruff of the neck is a common and effective restraint point.
- Injection Site Identification: a. Position the mouse to expose its abdomen. b. The ideal injection site is the lower right quadrant of the abdomen to avoid the cecum and urinary bladder.
- Injection: a. Swab the injection site with a 70% ethanol wipe and allow it to dry. b. With the bevel of the needle facing up, insert the needle at a 30-45 degree angle into the peritoneal cavity. c. Gently aspirate by pulling back the plunger to ensure that no blood or urine is drawn into the syringe, which would indicate improper needle placement. d. If the aspiration is clear, slowly and steadily inject the calculated volume of the fexaramine solution. e. Withdraw the needle smoothly.
- Post-injection Monitoring: a. Return the mouse to its cage and monitor for any signs of distress, such as lethargy, abdominal swelling, or signs of pain. b. Note the time of injection and the administered dose.

Mandatory Visualization



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Caption: Fexaramine signaling pathway upon systemic administration.



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Caption: Typical experimental workflow for in vivo fexaramine studies.

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